

Personal protective equipment for handling 4'-Amino-3',5'-dibromoacetophenone

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Compound of Interest

Compound Name: 4'-Amino-3',5'-
dibromoacetophenone

Cat. No.: B1338070

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Essential Safety and Handling Guide for 4'-Amino-3',5'-dibromoacetophenone

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the handling of **4'-Amino-3',5'-dibromoacetophenone** (CAS No. 22589-50-0), including operational procedures and disposal plans.

Chemical and Physical Properties

A summary of the key quantitative data for **4'-Amino-3',5'-dibromoacetophenone** is presented below.

Property	Value
CAS Number	22589-50-0
Molecular Formula	C ₈ H ₇ Br ₂ NO
Molecular Weight	292.96 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

While a specific, detailed hazard classification for **4'-Amino-3',5'-dibromoacetophenone** is not universally available, data from structurally similar compounds suggest that it should be handled with care. Potential hazards may include skin and eye irritation, and it may be harmful if swallowed or inhaled. Therefore, a comprehensive approach to personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield. Ensure compliance with EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or if dusts are generated.
Body Protection	A lab coat or chemical-resistant apron should be worn.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation persists, consult a physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and make the victim drink water (two glasses at most).[1] Seek immediate medical attention.

Operational Plan for Safe Handling and Disposal

A step-by-step plan ensures that **4'-Amino-3',5'-dibromoacetophenone** is handled safely from receipt to disposal.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a tightly closed, dry, and well-ventilated place.[1][2]
- Keep it away from incompatible materials such as strong oxidizing agents.

Step 2: Engineering Controls and Preparation

- All handling of this compound should be conducted in a chemical fume hood to ensure adequate ventilation.[2]

- Ensure that an eyewash station and safety shower are readily accessible.
- Prepare all necessary equipment and PPE before handling the chemical.

Step 3: Handling and Experimental Use

- Wear the appropriate PPE as detailed in the table above.
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools to prevent ignition.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe in dust.[\[3\]](#)
- After handling, wash hands and any exposed skin thoroughly.

Step 4: Spill Management

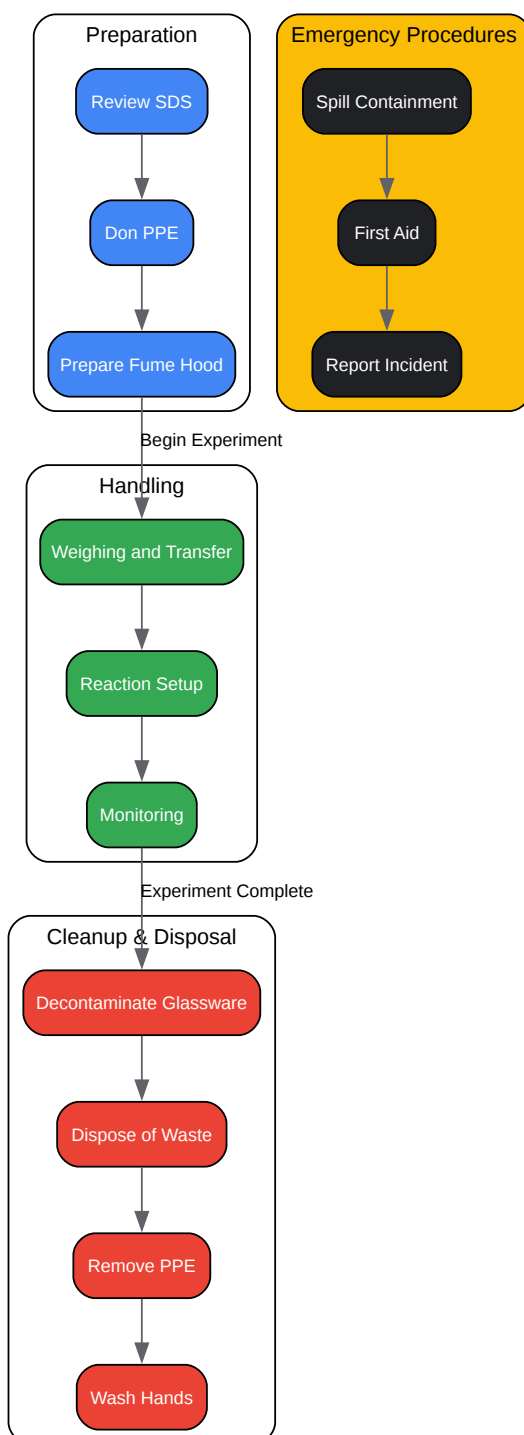
- In case of a spill, evacuate the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[1\]](#)
- Do not let the chemical enter drains.[\[1\]](#)[\[3\]](#)

Step 5: Waste Disposal

- Dispose of waste material in accordance with local, regional, and national regulations.[\[1\]](#)
- Do not mix with other waste.
- Contaminated packaging should be handled in the same manner as the substance itself.[\[1\]](#)

Experimental Workflow for Handling 4'-Amino-3',5'-dibromoacetophenone

Workflow for Safe Handling of 4'-Amino-3',5'-dibromoacetophenone



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Caption: A flowchart illustrating the key steps for the safe handling of **4'-Amino-3',5'-dibromoacetophenone**, from preparation to disposal.

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